

Understanding the pharmacology of T988C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **T988C**

Cat. No.: **B14753114**

[Get Quote](#)

Alternative Compounds Identified:

- CDI-988: An orally administered antiviral drug being developed by Cocrystal Pharma, Inc. It is currently in a Phase 1b clinical trial to evaluate its efficacy, safety, and pharmacokinetics in treating norovirus.^[1] The study involves a human challenge model where healthy adults are administered CDI-988 or a placebo before being exposed to the Snow Mountain norovirus strain.^[1] The primary goals are to assess the reduction in clinical symptoms and viral shedding.^[1]
- MT1988: A drug candidate under investigation by Monument Therapeutics Limited for individuals at clinical high risk for psychosis.^[2] A clinical trial is designed to explore changes in various biomarkers following an 8-week treatment period with two different doses of MT1988 compared to a placebo.^[2] The study aims to identify biomarkers that can measure the effectiveness of new treatments for symptoms in this patient population.^[2]
- CI-988: A cholecystokinin B (CCK-B) receptor antagonist that has been studied in the context of generalized anxiety disorder.^[3] Research has explored its effects on the behavioral and physiological responses to m-Chlorophenylpiperazine (mCPP), a serotonin receptor agonist, in patients with this condition.^[3]

Without confirmation of the correct compound, it is not possible to generate the requested in-depth technical guide, including data tables, experimental protocols, and signaling pathway diagrams. Please specify which of these compounds is of interest, or provide additional identifying information for "T988C," to enable the creation of the requested content.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
- 2. ClinicalTrials.gov [clinicaltrials.gov]
- 3. scholars.mssm.edu [scholars.mssm.edu]
- To cite this document: BenchChem. [Understanding the pharmacology of T988C]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14753114#understanding-the-pharmacology-of-t988c>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

